

Technical Guide: Physicochemical Properties of 2,4-Dichlorobenzotrifluoride

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Compound of Interest

Compound Name: 2,4-Dichlorobenzotrifluoride

Cat. No.: B041404

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and density of **2,4-Dichlorobenzotrifluoride** (CAS No. 320-60-5), a key intermediate in the synthesis of various agrochemicals and pharmaceuticals.^{[1][2]} The document outlines its key physical properties, details the experimental methodologies for their determination, and presents a logical workflow for these analytical procedures.

Core Physicochemical Data

The boiling point and density are critical parameters for the handling, processing, and synthesis of **2,4-Dichlorobenzotrifluoride**. The following table summarizes the key quantitative data for this compound.

Property	Value	Conditions
Boiling Point	117-118 °C	At 760 mmHg
Density	1.484 g/mL	At 25 °C

Experimental Protocols

The determination of the boiling point and density of **2,4-Dichlorobenzotrifluoride** requires precise and standardized experimental procedures. Below are detailed methodologies for

these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[3] For **2,4-Dichlorobenzotrifluoride**, a common method for determining its boiling point is the micro-boiling point technique, which is suitable for small sample volumes.

Apparatus:

- Thiele tube or an oil bath with a stirrer
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (e.g., a sodium fusion tube)
- Heating source (e.g., Bunsen burner or heating mantle)
- Liquid paraffin or other suitable heating oil

Procedure:

- A small amount of **2,4-Dichlorobenzotrifluoride** is placed into the small test tube.
- The capillary tube, with its sealed end uppermost, is placed inside the test tube containing the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then clamped within the Thiele tube or oil bath, with the heating oil partially immersing the setup.
- The apparatus is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is carefully adjusted to maintain a continuous and steady stream of bubbles.

- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube.[1]

Determination of Density

Density is a fundamental physical property defined as mass per unit volume. For liquids like **2,4-Dichlorobenzotrifluoride**, a common and accurate method for density determination involves the use of a pycnometer or a digital density meter.[4][5]

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore)
- Analytical balance (accurate to at least 0.001 g)
- Constant temperature water bath
- Thermometer

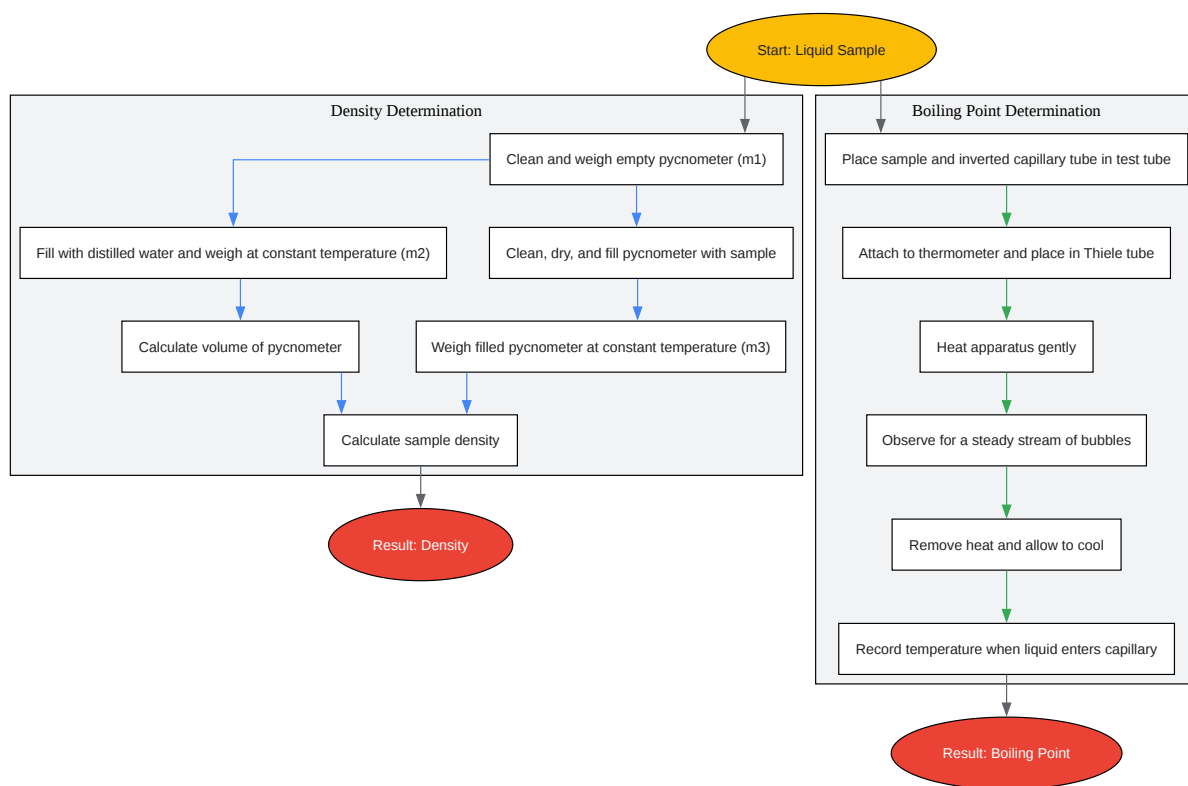
Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed and recorded (m1).
- The pycnometer is then filled with distilled water and placed in the constant temperature water bath until it reaches thermal equilibrium (e.g., 25 °C). The water level is adjusted to the mark, and the outside is dried. The mass of the pycnometer filled with water is recorded (m2).
- The pycnometer is emptied, dried, and then filled with **2,4-Dichlorobenzotrifluoride**.
- The filled pycnometer is again brought to the constant temperature in the water bath, the liquid level is adjusted, and the outside is dried. The mass of the pycnometer filled with the sample liquid is recorded (m3).

- The density of the sample is calculated using the formula: $\text{Density of sample} = [(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the sequential determination of the density and boiling point of a liquid sample such as **2,4-Dichlorobenzotrifluoride**.



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References

- 1. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 2. scribd.com [scribd.com]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 4. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]
- 5. matestlabs.com [matestlabs.com]
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